

Physical and chemical properties of Tris(p-t-butylphenyl) phosphate

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: *Tris(p-t-butylphenyl) phosphate*

Cat. No.: *B033044*

[Get Quote](#)

An In-depth Technical Guide to Tris(p-t-butylphenyl) phosphate

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the physical and chemical properties of **Tris(p-t-butylphenyl) phosphate** (TBPP), a compound with applications as a flame retardant and plasticizer.^{[1][2]} This document is intended for researchers, scientists, and professionals in drug development who may encounter this compound. It includes a summary of its physicochemical properties, spectroscopic data, and a discussion of its synthesis and analytical determination. Notably, while its industrial applications are established, publicly available information regarding its specific biological activities and toxicological profile is limited, a critical consideration for the target audience. This guide distinguishes TBPP from its more extensively studied isomer, Tris(2,4-di-tert-butylphenyl) phosphate, and highlights the current gaps in knowledge regarding its biological effects.

Chemical and Physical Properties

Tris(p-t-butylphenyl) phosphate is an organophosphate ester characterized by three 4-tert-butylphenyl groups attached to a central phosphate group.^[3] At room temperature, it exists as

a white to pale yellow solid or crystalline powder.[2][4] It is generally insoluble in water but shows slight solubility in organic solvents like chloroform and methanol.[1][2]

Table 1: General Properties of Tris(p-t-butylphenyl) phosphate

Property	Value	Source(s)
CAS Number	78-33-1	[3][5]
Molecular Formula	C ₃₀ H ₃₉ O ₄ P	[1]
Molecular Weight	494.60 g/mol	[6]
Appearance	White to pale yellow solid/crystalline powder	[2][4]
Odor	Characteristic	[7]

Table 2: Physicochemical Data for Tris(p-t-butylphenyl) phosphate

Property	Value	Source(s)
Melting Point	90 - 105 °C	[1][8][9]
Boiling Point	320 °C (at 5 mmHg); 519.5 °C (at 760 mmHg)	[1][8]
Density	1.08 g/cm ³	[1][9]
Flash Point	281.1 - 285 °C	[1][8]
Vapor Pressure	2.23 x 10 ⁻¹⁰ mmHg at 25°C	[1]
Water Solubility	Insoluble (9.60 x 10 ⁻⁷ mg/L)	[1][2][8]
Solubility in Organic Solvents	Slightly soluble in chloroform and methanol	[1][2]

Synthesis and Manufacturing

The synthesis of triaryl phosphates such as **Tris(p-t-butylphenyl) phosphate** can be achieved through the reaction of white phosphorus with the corresponding phenol, catalyzed by diphenyl diselenide. This method offers a halogen- and transition metal-free route to these compounds. Another approach involves the transesterification of triphenyl phosphate with p-tert-butylphenol. [1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Cas 78-33-1, TRI-(P-TERT-BUTYLPHENYL) PHOSPHATE | lookchem [lookchem.com]
- 2. solubilityofthings.com [solubilityofthings.com]
- 3. Tris(4-tert-butylphenyl) phosphate | 78-33-1 | Benchchem [benchchem.com]
- 4. 78-33-1 · Tris(4-t-butylphenyl)Phosphate · 200-03161[Detail Information][Laboratory Chemicals-FUJIFILM Wako Pure Chemical Corporation [labchem-wako.fujifilm.com]
- 5. hpc-standards.com [hpc-standards.com]
- 6. scbt.com [scbt.com]
- 7. cymitquimica.com [cymitquimica.com]
- 8. TRI-(P-TERT-BUTYLPHENYL) PHOSPHATE | 78-33-1 [chemicalbook.com]
- 9. bocsci.com [bocsci.com]
- To cite this document: BenchChem. [Physical and chemical properties of Tris(p-t-butylphenyl) phosphate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b033044#physical-and-chemical-properties-of-tris-p-t-butylphenyl-phosphate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com